

IUPAC Name for $\text{Mg}(\text{IO}_3)_2$ is Magnesium Iodate

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Compound of Interest

Compound Name: Magnesium diiodate

Cat. No.: B1584674

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The formal IUPAC (International Union of Pure and Applied Chemistry) name for the chemical compound with the formula $\text{Mg}(\text{IO}_3)_2$ is Magnesium Iodate.[1][2] This name is derived by identifying the constituent ions and applying the standard rules of inorganic nomenclature.

The compound is composed of a magnesium cation and two iodate anions. The magnesium ion (Mg^{2+}) is a simple metal cation and retains its elemental name. The polyatomic anion, IO_3^- , is known as the iodate ion.[3][4][5][6] Since magnesium typically forms a +2 ion and the iodate ion has a -1 charge, two iodate ions are required to balance the charge of a single magnesium ion, resulting in the neutral compound $\text{Mg}(\text{IO}_3)_2$.

According to IUPAC naming conventions for ionic compounds, the cation (magnesium) is named first, followed by the anion (iodate). Because magnesium is a Group 2 element and consistently forms a +2 ion, it is not necessary to specify its charge with a Roman numeral.

Alternative names found in chemical databases include **magnesium diiodate** and iodic acid, magnesium salt (2:1).[1][2][7] The term "diiodate" is sometimes used to emphasize the presence of two iodate ions but is generally considered redundant under modern IUPAC standards for this compound.

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